

Aniline-d7: A Technical Guide for Researchers in Drug Development

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Compound of Interest

Compound Name: *Aniline-d7*
CAS No.: *14545-23-4*
Cat. No.: *B085245*

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Introduction: The Critical Role of Isotopically Labeled Standards in Modern Analytics

In the landscape of pharmaceutical research and development, the demand for analytical precision is absolute. The journey from discovery to clinical application is paved with quantitative data, where the accuracy of each measurement can significantly impact project timelines and outcomes. Stable isotope-labeled (SIL) internal standards are the cornerstone of high-fidelity quantitative bioanalysis, particularly in mass spectrometry-based assays.[1] By substituting hydrogen atoms with their heavier, non-radioactive deuterium counterparts, we create analogues that are chemically identical to the analyte of interest but mass-shifted, allowing for precise quantification through isotope dilution mass spectrometry (IDMS).[2]

Aniline-d7 (Heptadeuteroaniline) is one such indispensable tool. As the deuterated analogue of aniline, a foundational structural motif in numerous pharmaceuticals and a potential metabolite, **Aniline-d7** serves as a gold-standard internal standard for a variety of analytical applications. This guide provides an in-depth exploration of **Aniline-d7**, from procurement and pricing to its practical application in a validated experimental workflow, designed for the discerning researcher and drug development professional.

Procurement and Commercial Availability of Aniline-d7

The acquisition of high-quality **Aniline-d7** is the foundational step for any robust analytical method. The market offers various grades and quantities, and a careful evaluation of suppliers is crucial to ensure isotopic purity and batch-to-batch consistency. Below is a comparative summary of purchasing options for **Aniline-d7**.

Supplier	Product Number (Example)	Purity Specification	Available Quantities	Price (USD/GBP)
Sigma-Aldrich	175706	98 atom % D, 99% (CP)	1 g, 5 g	\$137.00 (1g)
Scientific Laboratory Supplies (SLS)	175706-1G	98 atom % D, 99% (CP)	1 g	£110.00
Scientific Laboratory Supplies (SLS)	175706-5G	98 atom % D, 99% (CP)	5 g	£337.00
Apollo Scientific	MFCD00084117	>98 Atom %	5 ml ampoule	£915.00
Amerigo Scientific	-	99% (CP)	1g, 5g	Inquiry
Santa Cruz Biotechnology	sc-227373	98% (isotopic)	-	Inquiry
Zeochem (ZEOtope)	-	98% D	1mL, 5mL, on demand	Inquiry
ARMAR Isotopes	1036-1X1ML	-	1 mL	Inquiry

Note: Prices are subject to change and may not include shipping and handling fees. Some suppliers may require an institutional account to view pricing and make purchases.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

Core Technical Specifications and Handling

Understanding the physicochemical properties of **Aniline-d7** is paramount for its effective use and storage.

Chemical Properties:[10]

- Chemical Formula: $C_6D_5ND_2$
- CAS Number: 14545-23-4
- Molecular Weight: 100.17 g/mol
- Density: 1.098 g/mL at 25 °C
- Boiling Point: 184 °C
- Melting Point: -6 °C
- Appearance: Colorless to pale yellow liquid

Quality and Purity: The utility of a deuterated standard is directly proportional to its isotopic purity. For **Aniline-d7**, a minimum of 98 atom % D is the industry standard.[10] This high level of enrichment is crucial to minimize the contribution of any unlabeled (d0) aniline in the standard, which could otherwise interfere with the quantification of the native analyte.[2] The chemical purity is typically $\geq 99\%$, ensuring that other impurities do not introduce confounding peaks in the analysis.[10]

Safe Handling and Storage: **Aniline-d7** is classified as a hazardous substance and requires careful handling in a laboratory setting.

- Hazards: Toxic if swallowed, in contact with skin, or if inhaled. Causes serious eye damage and may cause an allergic skin reaction. It is suspected of causing genetic defects and cancer, and causes damage to organs through prolonged or repeated exposure. It is also very toxic to aquatic life with long-lasting effects.[10][11][12][13][14]
- Personal Protective Equipment (PPE): Always wear protective gloves, clothing, eye, and face protection.[12]

- Storage: Store in a cool, well-ventilated place, protected from sunlight. The recommended storage temperature is 2-8°C.[10] Keep the container tightly closed.

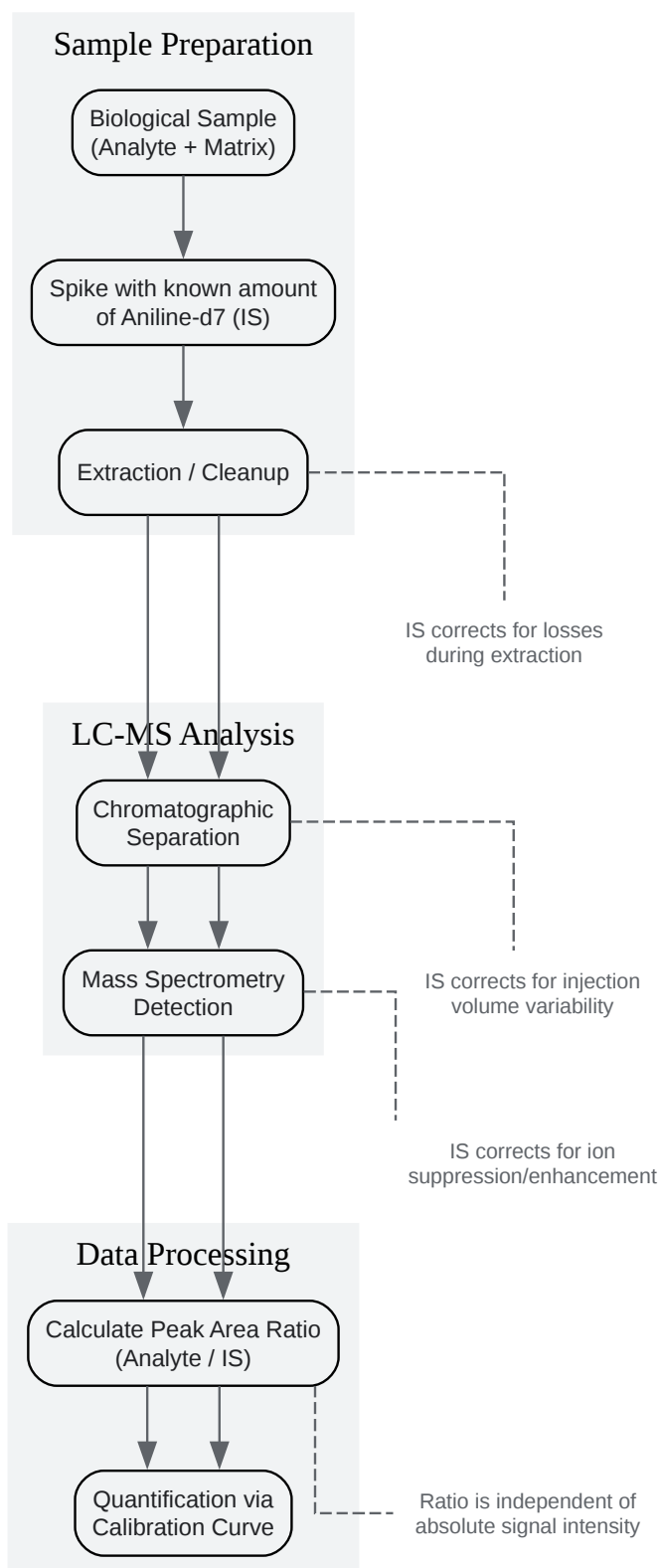
A comprehensive Safety Data Sheet (SDS) should always be consulted before handling this compound.[11][12][13][14]

The "Why": Causality in Experimental Design with Aniline-d7

The selection and use of a deuterated internal standard like **Aniline-d7** is a deliberate choice rooted in the principles of analytical chemistry. The primary objective is to mitigate variability that is inherent in complex analytical workflows, especially those involving biological matrices.[15]

The Principle of Isotope Dilution Mass Spectrometry (IDMS): The core principle is straightforward: a known amount of **Aniline-d7** is added to every sample, calibrator, and quality control at the earliest stage of sample preparation.[2] Because **Aniline-d7** is chemically almost identical to native aniline, it will behave similarly during extraction, derivatization (if any), and chromatographic separation.[1] Crucially, it will also experience the same degree of ion suppression or enhancement in the mass spectrometer's source—a major source of error in LC-MS analysis.[16] Since the mass spectrometer can differentiate between the analyte and the deuterated standard based on their mass-to-charge ratio (m/z), by calculating the ratio of their peak areas, we can achieve precise quantification, as this ratio remains stable even if absolute signal intensities fluctuate.[2]

Diagram: The Logic of Internal Standard Correction



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Caption: Workflow from sample preparation to quantification using **Aniline-d7** as an internal standard.

Synthesis and Quality Control Insights: The synthesis of deuterated aromatic compounds is a specialized field. Methods such as transition metal-catalyzed C-H activation or dehalogenative deuteration are employed to introduce deuterium atoms with high precision.^[17] The position of the deuterium labels is critical; they must be on stable positions (like an aromatic ring) to prevent H/D exchange with the solvent, which would compromise the integrity of the standard.^[2] Quality control is rigorous, utilizing techniques like high-resolution mass spectrometry to confirm isotopic enrichment and NMR to verify the structural integrity and the specific positions of the deuterium labels.^[18]

Experimental Protocol: Quantification of a Target Analyte in Human Plasma using **Aniline-d7**

This protocol provides a detailed, step-by-step methodology for the use of **Aniline-d7** as an internal standard for the quantification of a hypothetical aniline-containing drug ("Analyte X") in human plasma by LC-MS/MS.

1. Preparation of Stock and Working Solutions:

- **Analyte X Stock Solution (1 mg/mL):** Accurately weigh ~10 mg of Analyte X reference standard and dissolve in methanol in a 10 mL volumetric flask.
- ****Aniline-d7** Internal Standard (IS) Stock Solution (1 mg/mL):** Prepare in the same manner as the Analyte X stock solution.^[2]
- **Analyte X Working Solutions:** Serially dilute the Analyte X stock solution with 50:50 methanol:water to prepare a series of calibration standards (e.g., 1, 5, 10, 50, 100, 500, 1000 ng/mL).
- **IS Working Solution (100 ng/mL):** Dilute the **Aniline-d7** stock solution with acetonitrile. This concentration should provide a stable and appropriate response in the mass spectrometer.^[2]

2. Sample Preparation (Protein Precipitation):

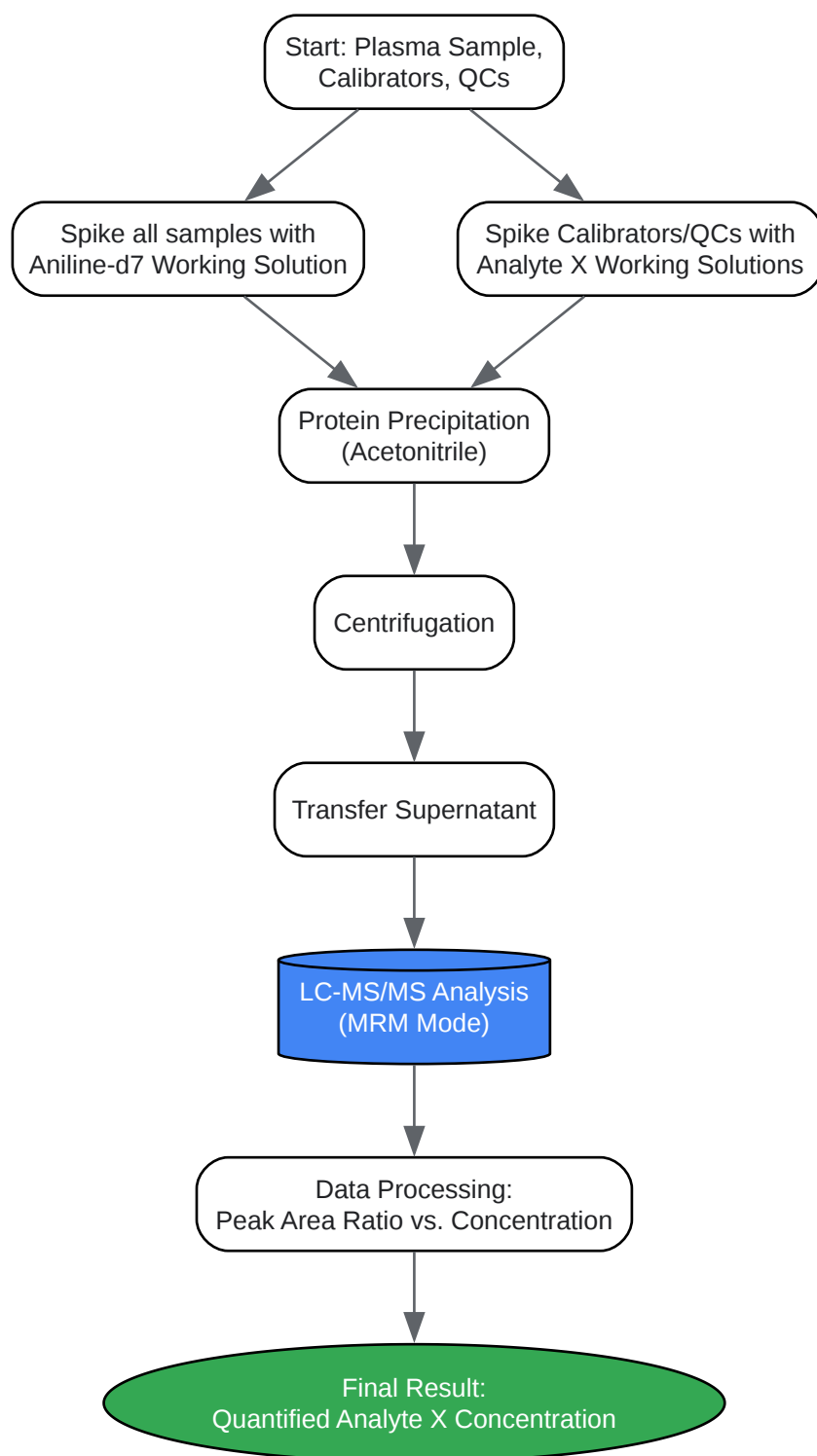
- Label 1.5 mL microcentrifuge tubes for each calibrator, quality control (QC), and unknown sample.
- Pipette 50 μ L of the appropriate matrix (human plasma) into each tube.
- For calibration standards, add 10 μ L of the corresponding Analyte X working solution. For unknown samples, add 10 μ L of 50:50 methanol:water.
- To all tubes, add 20 μ L of the 100 ng/mL **Aniline-d7** IS working solution.
- Vortex all tubes for 10 seconds.
- Add 200 μ L of cold acetonitrile to each tube to precipitate plasma proteins.
- Vortex vigorously for 1 minute.
- Centrifuge the samples at 14,000 rpm for 10 minutes at 4°C to pellet the precipitated proteins.
- Carefully transfer the supernatant to a clean 96-well plate or autosampler vials for LC-MS/MS analysis.

3. LC-MS/MS Conditions (Illustrative):

- LC System: A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system.
- Column: A suitable reversed-phase column (e.g., C18, 50 x 2.1 mm, 1.8 μ m).
- Mobile Phase A: 0.1% Formic Acid in Water
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile
- Gradient: A linear gradient tailored to achieve separation and ensure co-elution of the analyte and the internal standard (e.g., 5% B to 95% B over 5 minutes).^[2]
- Mass Spectrometer: A triple quadrupole mass spectrometer operating in Multiple Reaction Monitoring (MRM) mode.

- Ionization Mode: Electrospray Ionization (ESI), positive ion mode.
- MRM Transitions: Optimized precursor-to-product ion transitions for both Analyte X and **Aniline-d7** (to be determined empirically).

Diagram: Experimental Workflow



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Caption: A step-by-step workflow for the bioanalysis of a target analyte using **Aniline-d7**.

Conclusion

Aniline-d7 is more than a mere catalogue item; it is an enabling tool for generating high-quality, reproducible, and defensible data in the rigorous environment of drug development. Its properties as a stable isotope-labeled internal standard allow researchers to correct for a multitude of experimental variabilities, thereby enhancing the accuracy and precision of quantitative assays. By understanding the principles behind its use, the specifics of its handling, and the details of its application, researchers can fully leverage the power of **Aniline-d7** to accelerate their analytical workflows and contribute to the successful development of new medicines.

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